

Potential industrial applications of 4-(2-Hydroxyethyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)morpholine

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An In-Depth Technical Guide to the Industrial Applications of 4-(2-Hydroxyethyl)morpholine

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Abstract

4-(2-Hydroxyethyl)morpholine (HEM), also known as 2-Morpholinoethanol, is a versatile heterocyclic amino alcohol with the CAS number 622-40-2.^{[1][2]} Its unique bifunctional nature, possessing both a reactive hydroxyl group and a tertiary amine within a stable morpholine ring, makes it a valuable intermediate and functional additive across a spectrum of industrial applications. This guide provides a comprehensive technical overview of HEM's core properties, synthesis, and established and potential industrial uses, with a focus on the underlying chemical principles that govern its utility. It is intended for researchers, chemists, and formulation scientists engaged in pharmaceutical development, polymer science, and specialty chemical manufacturing.

Core Molecular Profile and Physicochemical Properties

The efficacy of 4-(2-Hydroxyethyl)morpholine in its various applications stems directly from its molecular architecture. The morpholine ring, a saturated heterocycle containing both ether and secondary amine functionalities (in its parent form), provides thermal and chemical stability. The N-substitution with a hydroxyethyl group introduces a primary alcohol, a key site for

esterification, etherification, and polymerization reactions, while the nitrogen atom acts as a base, a catalyst, and a nucleophile.

Chemical Structure

The structure combines the polarity of an alcohol with the basicity of a tertiary amine, making it fully miscible in water and soluble in many organic solvents.[\[1\]](#)[\[3\]](#)

Caption: Chemical Structure of 4-(2-Hydroxyethyl)morpholine (C₆H₁₃NO₂).

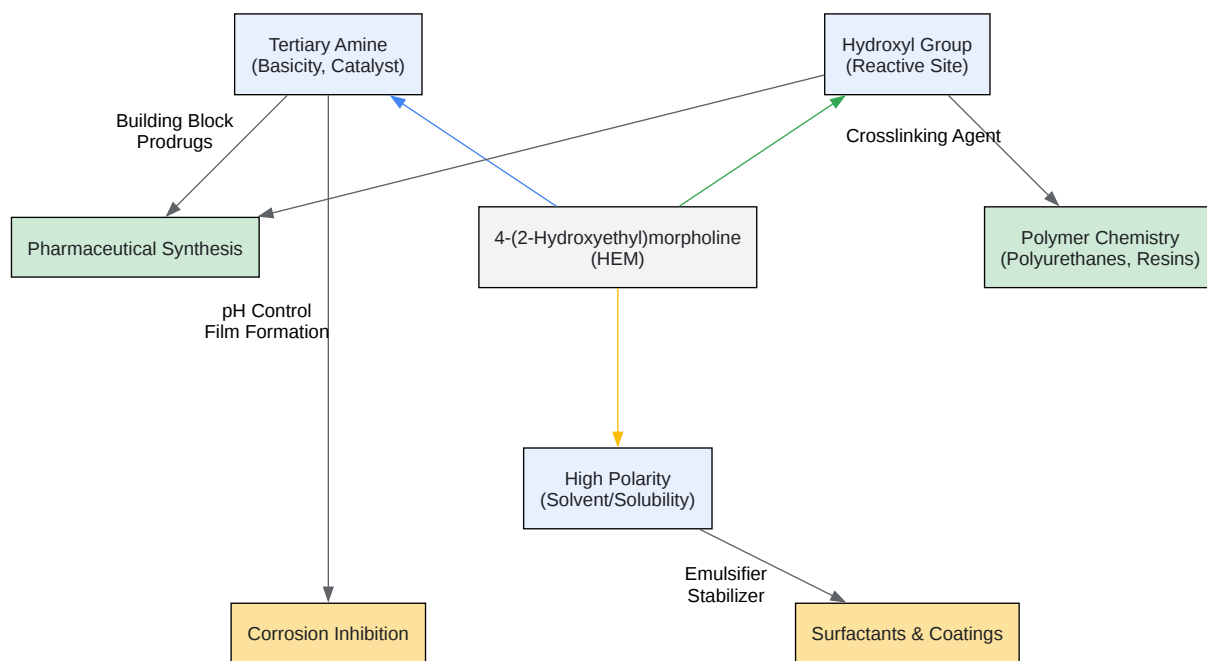
Physicochemical Data

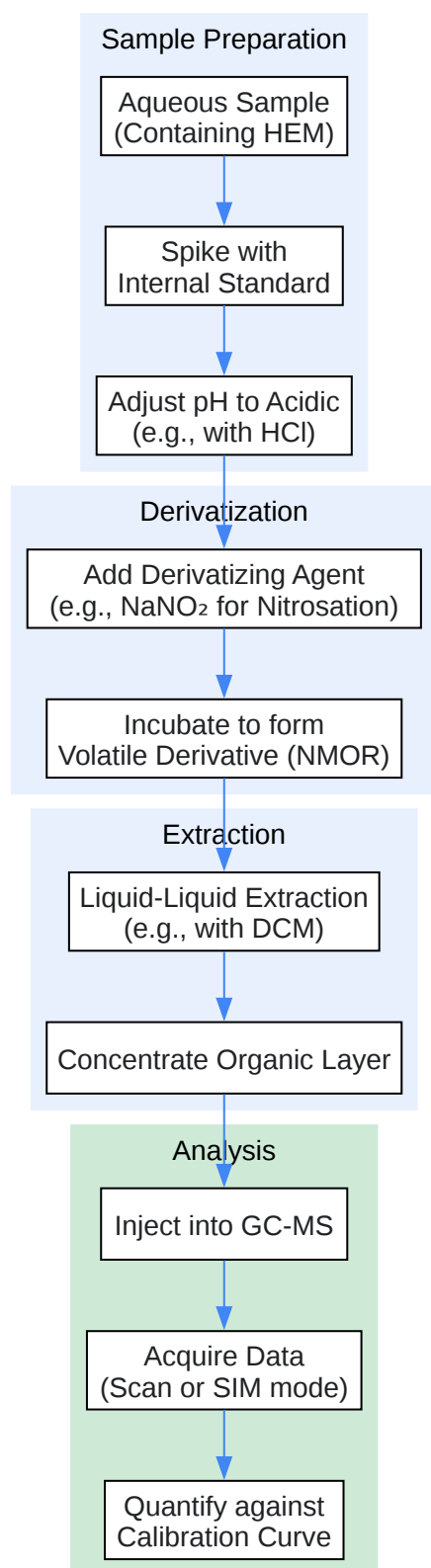
A summary of HEM's key properties is essential for its practical handling and application in experimental design.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ NO ₂	[1] [2]
Molecular Weight	131.17 g/mol	[4] [5]
CAS Number	622-40-2	[6] [7]
Appearance	Colorless to pale yellow liquid	[1] [8] [9]
Boiling Point	222-228 °C	[1] [2] [4]
Melting Point	-1 to 2 °C	[1] [6] [9]
Density	~1.08 g/mL at 20-25 °C	[2] [4]
Flash Point	~99 °C (210 °F)	[2] [10]
Refractive Index (n _{20/D})	~1.476	[2] [4]
Water Solubility	Fully miscible	[2] [3]
pH	10.7 (100g/L solution)	[2] [11]

Key Industrial Application Domains

The dual functionality of HEM is the primary driver of its versatility. The tertiary amine provides catalytic activity and acid-neutralizing properties, while the hydroxyl group allows it to be chemically integrated into larger molecular structures.





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